An In-depth Technical Guide to 2-Methyl-1-propenylmagnesium bromide

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Compound of Interest	
Compound Name:	*2-Methyl-1-propenylmagnesium bromide*
CAS No.:	*38614-36-7*
Cat. No.:	*B1587867*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Methyl-1-propenylmagnesium bromide**, a valuable organometallic reagent in organic synthesis. The document details its chemical identifiers, physical properties, and safety information. Furthermore, it presents a detailed experimental protocol for a representative reaction, accompanied by a workflow visualization to facilitate understanding and implementation in a laboratory setting.

Chemical Identity and Properties

2-Methyl-1-propenylmagnesium bromide, a Grignard reagent, is a powerful nucleophile used to form carbon-carbon bonds. It is typically supplied as a solution in an ethereal solvent like tetrahydrofuran (THF).

Table 1: Synonyms and Chemical Identifiers

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Identifier Type	Value
CAS Number	38614-36-7[1][2][3][4][5]
PubChem CID	4456485[4][6]
Molecular Formula	C4H7BrMg[3][4]
Molecular Weight	159.31 g/mol [2][4][6]
InChI	InChI=1S/C4H7.BrH.Mg/c1-4(2)3;;/h1H,2-3H3;1H;/q-1;;+2/p-1
InChIKey	BKVIQODYSREJQH-UHFFFAOYSA-M
SMILES	CC(C)=C[Mg]Br[4]
Synonyms	(2-Methylpropenyl)magnesium bromide, Bromo(2-methylpropenyl)magnesium, Bromo(2-methyl-1-propen-1-yl)magnesium, (2-Methylprop-1-en-1-yl)magnesium bromide, (β,β-Dimethylvinyl)magnesium bromide, 1-Bromomagnesio-2-methyl-1-propene, 2,2-Dimethylvinylmagnesium bromide, Isobutenylmagnesium bromide[2]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Yellow to dark orange solution[1]
Form	Typically a 0.5M solution in Tetrahydrofuran (THF)[1]
Density	0.952 g/mL at 25 °C (for 0.5M solution in THF)[7]
Flash Point	-15 °C (for 0.5M solution in THF)[7]
Solubility	Reacts violently with water[7]

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Safety and Handling

2-Methyl-1-propenylmagnesium bromide is a reactive and hazardous substance that requires careful handling in a controlled laboratory environment.

Table 3: GHS Hazard Information

Hazard Class	GHS Code	Description
Substances and mixtures which in contact with water emit flammable gases	H261	In contact with water releases flammable gas[8]
Skin corrosion/irritation	H314	Causes severe skin burns and eye damage[8]
Flammable liquids	H225	Highly flammable liquid and vapor[9]
Acute toxicity, Oral	H302	Harmful if swallowed[9]
Specific target organ toxicity — Single exposure	H335	May cause respiratory irritation[9]
Carcinogenicity	H351	Suspected of causing cancer[9]

Handling Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, flame-retardant lab coat, and chemical-resistant gloves.
- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with atmospheric moisture and oxygen.
- Keep away from sources of ignition.
- Have appropriate quenching agents and fire extinguishing media readily available.

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Applications in Organic Synthesis

2-Methyl-1-propenylmagnesium bromide is a versatile Grignard reagent employed in a variety of organic transformations. Its primary utility lies in the introduction of the 2-methyl-1-propenyl (isobutenyl) group into molecules. Key applications include:

- Nucleophilic Addition to Carbonyls: Reacts with aldehydes, ketones, and esters to form the corresponding secondary and tertiary allylic alcohols.
- Palladium-Catalyzed Cross-Coupling Reactions: Serves as the nucleophilic partner in Kumada-type cross-coupling reactions with aryl and vinyl halides or tosylates to form substituted alkenes.[1]
- Synthesis of Complex Molecules: It has been utilized in the synthesis of specialized molecules, such as (2S,3S)-3′-fluoroisoleucine.[1]

Experimental Protocol: A Representative Grignard Reaction

While a specific, detailed protocol for a reaction involving **2-Methyl-1-propenylmagnesium bromide** was not found in the immediate search results, a general procedure for a Grignard reaction with a ketone is provided below. This can be adapted by a skilled chemist for use with **2-Methyl-1-propenylmagnesium bromide**.

Reaction: General reaction of **2-Methyl-1-propenylmagnesium bromide** with a generic ketone (R-CO-R').

Table 4: Materials and Reagents

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Reagent	Molar Mass (g/mol)	Quantity	Moles
Ketone (R-CO-R')	Varies	(To be determined)	1.0 eq
2-Methyl-1-propenylmagnesium bromide (0.5M in THF)	159.31	(To be calculated)	1.1 - 1.5 eq
Anhydrous Tetrahydrofuran (THF)	72.11	(Sufficient for dissolution)	-
Saturated aqueous Ammonium Chloride (NH4Cl) solution	53.49	(Sufficient for quenching)	-
Anhydrous Magnesium Sulfate (MgSO4) or Sodium Sulfate (Na2SO4)	120.37 / 142.04	(Sufficient for drying)	-
Organic solvent for extraction (e.g., diethyl ether, ethyl acetate)	Varies	(Sufficient for extraction)	-

Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser with a drying tube, a dropping funnel, and a nitrogen inlet is assembled. The system is flushed with dry nitrogen.
- Reagent Addition: A solution of the ketone in anhydrous THF is charged into the flask. The flask is cooled to 0 °C in an ice bath. The **2-Methyl-1-propenylmagnesium bromide** solution is added dropwise from the dropping funnel to the stirred ketone solution over a period of 15-30 minutes.

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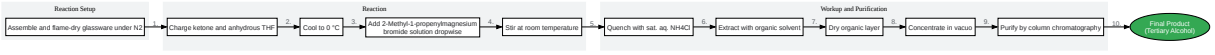
- Reaction: After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for a specified time (typically 1-4 hours, monitored by TLC).
- Quenching: The reaction is carefully quenched by the slow, dropwise addition of saturated aqueous ammonium chloride solution at 0 °C.
- Extraction: The resulting mixture is transferred to a separatory funnel. The aqueous layer is extracted three times with an organic solvent (e.g., diethyl ether).
- Drying and Concentration: The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The crude product is purified by a suitable method, such as column chromatography on silica gel, to afford the desired tertiary alcohol.

Workflow Visualization

The following diagram illustrates the general workflow for the Grignard reaction described above.



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A generalized workflow for a Grignard reaction.

This guide serves as a foundational resource for understanding and utilizing **2-Methyl-1-propenylmagnesium bromide** in a research and development setting. For specific applications, it is crucial to consult detailed procedures from peer-reviewed literature to ensure safe and successful execution of the chemical transformations.

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